

Fast Blue BB Base physical characteristics and solubility

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Compound of Interest

Compound Name: *N*-(4-Amino-2,5-diethoxyphenyl)benzamide

Cat. No.: B089581

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An In-depth Technical Guide on the Core Physical Characteristics and Solubility of Fast Blue BB Base

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of Fast Blue BB Base, also known by its chemical name **N-(4-Amino-2,5-diethoxyphenyl)benzamide** and its Colour Index designation, C.I. Azoic Diazo Component 20. [1][2][3] Intended for researchers, scientists, and professionals in drug development, this document compiles essential data on the compound's characteristics and solubility, presented in a clear and accessible format.

Core Physical and Chemical Properties

Fast Blue BB Base is an anilide compound widely utilized as an intermediate in the synthesis of azo dyes and pigments.[3][4][5] Its molecular structure, featuring amino and benzamide groups on a diethoxybenzene ring, makes it a versatile building block in various chemical applications, including diagnostic staining.[4][5]

The key physical and chemical identification and property data for Fast Blue BB Base are summarized in Table 1.

Table 1: Physical and Chemical Properties of Fast Blue BB Base

Property	Value	Source(s)
IUPAC Name	N-(4-Amino-2,5-diethoxyphenyl)benzamide	[2][4]
Synonyms	4'-Amino-2',5'-diethoxybenzanilide; Azoic Diazo Component 20; C.I. 37175	[1][3][6][7]
CAS Number	120-00-3	[3][8][9]
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₃	[1][3][8][9]
Molecular Weight	300.35 g/mol / 300.36 g/mol	[1][3][8][9]
Appearance	Light grey, off-white, or light yellow to brown powder/crystal	[1][2][3][6]
Melting Point	98 - 101 °C	[1][2][3][6][7][9]
Boiling Point	~441.58 °C (estimate)	[9][10]
Density	~1.094 g/cm ³ (estimate)	[9][10]
Maximum Absorption (λ _{max})	316.0 - 319.0 nm (in Methanol)	[6]
pKa	12.12 ± 0.70 (estimate)	[10]

Solubility Profile

The solubility of Fast Blue BB Base is a critical parameter for its application in synthesis and analytical assays. The compound is generally characterized by its insolubility in water and solubility in various organic solvents.[1][2] A detailed summary of its solubility in different solvents is provided in Table 2.

Table 2: Solubility of Fast Blue BB Base

Solvent	Solubility	Concentration/Condition	Source(s)
Water	Insoluble	-	[1][2]
Dilute Hydrochloric Acid	Soluble	2-3% concentration	[1][2]
Ethanol	Soluble	-	[1][2]
Pyridine	Soluble	-	[1][2]
Methanol	Soluble / Slightly Soluble	-	[6][9][10]
Chloroform	Slightly Soluble	-	[9][10]
DMF:H ₂ O (9:1)	10 mg/mL	Very slightly hazy, red to red-brown solution	[7]
Other Organic Solvents	Soluble	General	[1][2]

Experimental Protocols

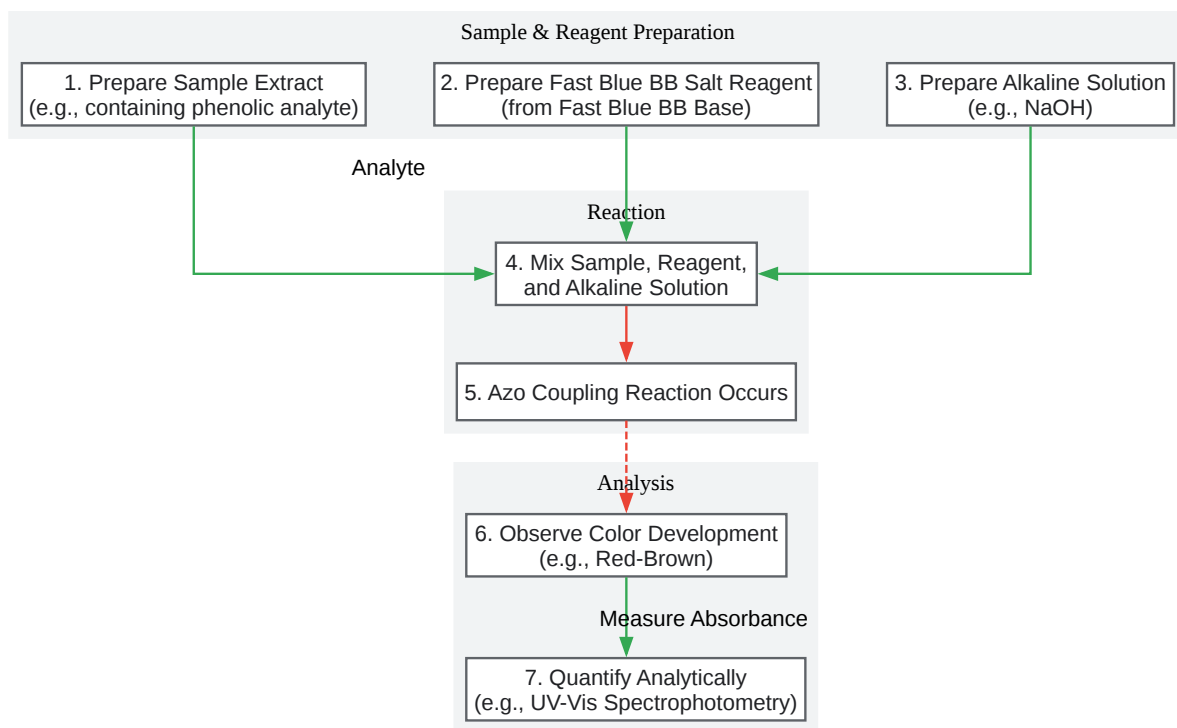
While the provided search results list the physical and chemical properties of Fast Blue BB Base, they do not detail the specific experimental protocols (e.g., OECD, ASTM, or ISO guidelines) used for their determination. However, standard methodologies for measuring these key parameters are well-established in the field of chemistry.

- **Melting Point:** The melting point is typically determined using a digital melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The range from the temperature at which the substance first begins to melt to the temperature at which it becomes completely liquid is recorded.
- **Solubility:** Qualitative solubility is assessed by adding a small amount of the solute (Fast Blue BB Base) to a given solvent at room temperature and observing its dissolution. For quantitative measurements, a saturated solution is prepared, and the concentration of the dissolved solute is determined using techniques like UV-Vis spectrophotometry or gravimetric analysis after solvent evaporation.

- **Maximum Absorption (λ_{max}):** This is determined by UV-Vis spectrophotometry. A dilute solution of the compound in a specified solvent (e.g., methanol) is prepared. The absorbance of the solution is measured across a range of ultraviolet and visible wavelengths to find the wavelength at which maximum absorbance occurs.^[6]
- **Purity Assay:** Purity can be determined by methods such as nonaqueous titration, as indicated by some suppliers.^[6] This involves dissolving the compound in a suitable non-aqueous solvent and titrating it with a standard solution of a titrant like perchloric acid.

Application Workflow: Colorimetric Detection

Fast Blue BB Base is a precursor to Fast Blue BB Salt, which is widely used in colorimetric assays.^{[10][11]} For instance, it is employed in histochemical staining and for the detection of phenolic compounds, such as cannabinoids in forensic tests.^{[12][13][14]} The diazonium salt, formed from the base, couples with phenols under basic conditions to produce a colored azo dye.^[13] The general workflow for such a detection method is illustrated below.



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General workflow for a colorimetric assay using Fast Blue BB.

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